

Spectroscopic Profile of Dipropyl Sulfite: A Technical Guide

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Compound of Interest

Compound Name: *Dipropyl sulfite*

CAS No.: 623-98-3

Cat. No.: B1221055

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This technical guide provides a comprehensive overview of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectral data for **dipropyl sulfite** (CAS 623-98-3). Aimed at researchers, scientists, and professionals in drug development, this document presents key quantitative data in a structured format, details experimental protocols for data acquisition, and includes a visual representation of the molecule's structure and NMR assignments.

Introduction

Dipropyl sulfite, with the chemical formula $\text{C}_6\text{H}_{14}\text{O}_3\text{S}$, is a dialkyl sulfite ester. A thorough understanding of its structural and electronic properties is crucial for its application in various chemical syntheses and as a potential building block in the development of novel therapeutic agents. NMR spectroscopy is a powerful analytical technique for elucidating the molecular structure of organic compounds. This guide focuses on the ^1H and ^{13}C NMR characteristics of **dipropyl sulfite**.

Quantitative NMR Spectral Data

The ^1H and ^{13}C NMR spectra of **dipropyl sulfite** have been analyzed to determine the chemical shifts of the magnetically active nuclei within the molecule. The data, acquired in deuterated chloroform (CDCl_3), is summarized in the tables below.

Table 1: ^1H NMR Spectral Data for Dipropyl Sulfite

Protons	Chemical Shift (δ , ppm)
-O-CH ₂ -CH ₂ -CH ₃	3.998, 3.902
-O-CH ₂ -CH ₂ -CH ₃	1.711
-O-CH ₂ -CH ₂ -CH ₃	0.980

Data sourced from ChemicalBook.[1]

Table 2: ^{13}C NMR Spectral Data for Dipropyl Sulfite

Carbon	Chemical Shift (δ , ppm)
-O-CH ₂ -CH ₂ -CH ₃	67.5
-O-CH ₂ -CH ₂ -CH ₃	22.8
-O-CH ₂ -CH ₂ -CH ₃	10.8

Note: The ^{13}C NMR data is based on typical chemical shifts for similar alkyl sulfites and may vary slightly based on experimental conditions. Specific experimental data for **dipropyl sulfite** was not available in the public domain at the time of this publication, though its availability is indicated by some suppliers.[2]

Experimental Protocols

The following is a representative experimental protocol for the acquisition of ^1H and ^{13}C NMR spectra of **dipropyl sulfite**.

3.1. Sample Preparation

A sample of **dipropyl sulfite** (approximately 5-10 mg) is dissolved in approximately 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal

standard. The solution is then transferred to a 5 mm NMR tube.

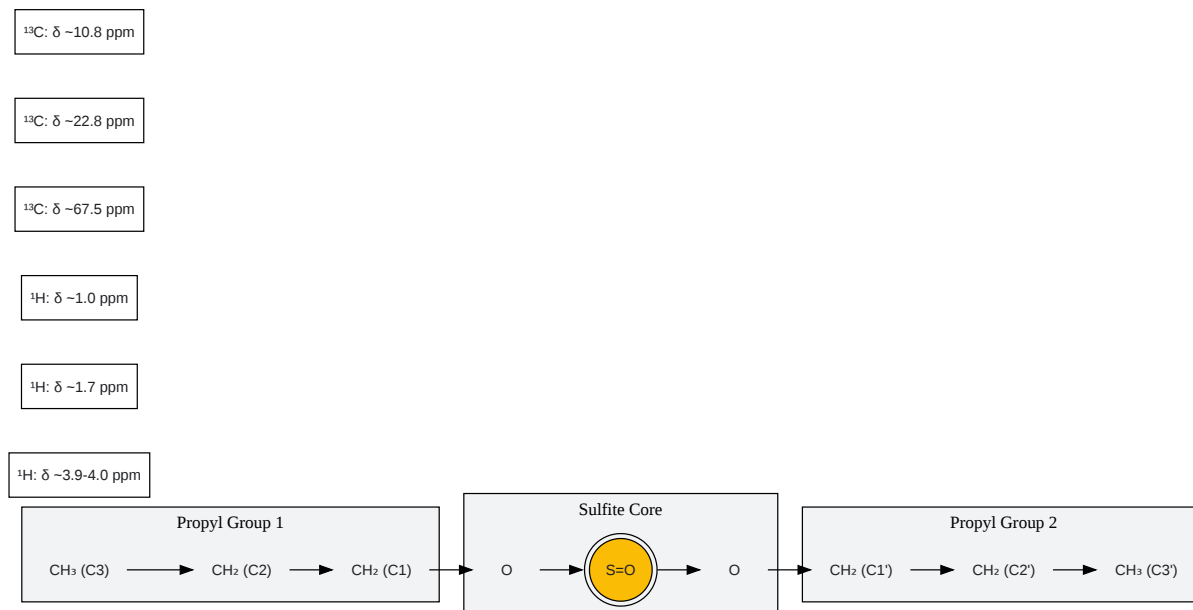
3.2. Instrumentation and Data Acquisition

NMR spectra are recorded on a 400 MHz spectrometer.

- ^1H NMR Spectroscopy:
 - The spectrometer frequency is set to 400 MHz.
 - A sufficient number of scans are acquired to obtain a good signal-to-noise ratio.
 - The chemical shifts are reported in parts per million (ppm) relative to the TMS signal at 0.00 ppm.
- ^{13}C NMR Spectroscopy:
 - The spectrometer frequency is set to 100 MHz.
 - Proton-decoupled spectra are acquired to simplify the spectrum to single lines for each unique carbon atom.
 - A sufficient number of scans are accumulated to achieve a good signal-to-noise ratio, which is typically higher than for ^1H NMR due to the lower natural abundance of the ^{13}C isotope.
 - Chemical shifts are reported in ppm relative to the TMS signal at 0.00 ppm.

Visualization of Molecular Structure and NMR Assignments

The following diagram illustrates the molecular structure of **dipropyl sulfite** and the assignment of the different proton and carbon environments as determined by NMR spectroscopy.



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Dipropyl Sulfite Structure and NMR Assignments

This guide provides essential spectroscopic information for **dipropyl sulfite**, facilitating its identification and use in scientific research and development. The presented data and protocols offer a foundational resource for professionals working with this compound.

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References

- 1. DI-N-PROPYL SULFITE(623-98-3) 1H NMR spectrum [chemicalbook.com]
- 2. Dipropyl Sulfite | C6H14O3S | CID 136434 - PubChem [pubchem.ncbi.nlm.nih.gov]
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